

Application Notes & Protocols: Utilizing Methyl 2-benzyloxybenzoate in Advanced Fragrance Formulation Research

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Compound of Interest

Compound Name: Methyl 2-benzyloxybenzoate

Cat. No.: B1594120

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Abstract

Methyl 2-benzyloxybenzoate (CAS: 55142-16-0) is an aromatic ester with significant potential in the fragrance industry. While traditionally noted for its faint, sweet, jasmine-like aroma, its primary value lies in its physicochemical properties which suggest a powerful role as a fragrance fixative and modifier.^[1] This document provides a comprehensive guide for researchers and fragrance development professionals on the characterization and application of **Methyl 2-benzyloxybenzoate**. We will explore its olfactory profile, detail its function as a fixative by examining its impact on the volatility of other fragrance components, and provide robust protocols for sensory analysis, performance evaluation, and stability testing in cosmetic formulations.

Section 1: Physicochemical Profile and Olfactory Characteristics

A thorough understanding of a molecule's physical and chemical properties is foundational to its application in fragrance science. **Methyl 2-benzyloxybenzoate** is a crystalline solid at room temperature, a characteristic that influences its handling and incorporation into formulations.^[1] ^[2] Its high molecular weight and boiling point are key indicators of its low volatility, the primary reason for its efficacy as a fixative.^[3]^[4]

Table 1: Physicochemical Properties of **Methyl 2-benzyloxybenzoate**

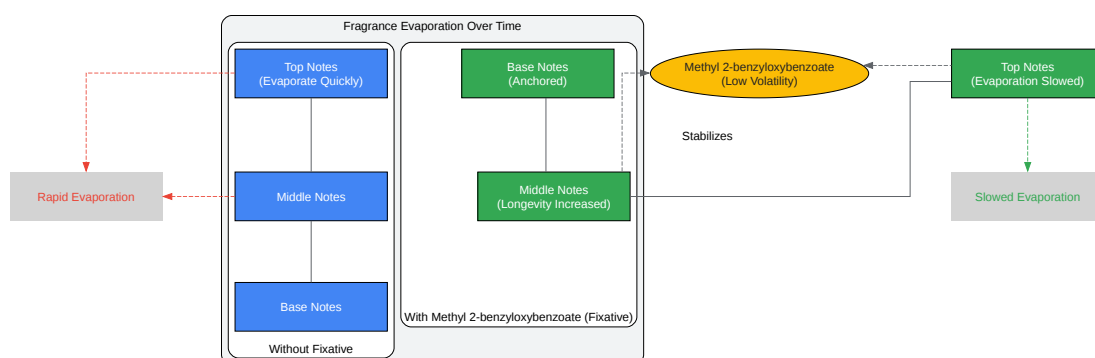
Property	Value	Source
CAS Number	55142-16-0	[1][2]
Molecular Formula	C ₁₅ H ₁₄ O ₃	[1][2]
Molecular Weight	242.27 g/mol	[1]
Appearance	White to off-white solid	[1]
Melting Point	45-48 °C	[1][2]
Boiling Point	364.9 °C at 760 mmHg	[1][2]
Flash Point	152.5 °C	[1]
Density	1.142 g/cm ³	[1]
Vapor Pressure	1.63 x 10 ⁻⁵ mmHg at 25°C	[1]

Olfactory Profile: **Methyl 2-benzyloxybenzoate** possesses a subtle, sweet, and slightly balsamic odor, often described with nuances of jasmine and wintergreen.[1] Unlike many aroma chemicals that are used for their dominant scent, its value is in its subtlety and its ability to blend seamlessly into a composition without overpowering other notes. Its primary olfactory contribution is often perceived in the dry-down phase, where it can add a smooth, powdery, and warm depth.

Section 2: Core Application - A Novel Fixative and Modifier

The principal application of **Methyl 2-benzyloxybenzoate** in perfumery is as a fixative.[1] Fixatives are essential, low-volatility substances that anchor more fleeting top and middle notes, slowing their evaporation rate and thereby increasing the overall longevity of a fragrance on the skin.[4][5][6]

The mechanism of fixation is physical, not chemical. The large, heavy molecules of a fixative like **Methyl 2-benzyloxybenzoate** interact with the smaller, more volatile aroma molecules, reducing their vapor pressure and hindering their escape from the solution (e.g., the perfume on the skin).[3]



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Figure 1: Conceptual model of a fixative's effect on fragrance note volatility.

As a modifier, **Methyl 2-benzyloxybenzoate** can soften the harsher aspects of certain synthetic materials and bridge the gap between floral and balsamic notes. Its own subtle scent profile allows it to be used at effective concentrations (typically 1-5%) without significantly

altering the primary character of a fragrance, a desirable trait not found in all fixatives which can sometimes impart a strong character of their own.[6]

Section 3: Experimental Protocols for Fragrance Research

The following protocols are designed to be self-validating systems for evaluating the utility of **Methyl 2-benzyloxybenzoate** in fragrance formulations.

Protocol 3.1: Sensory Evaluation of Methyl 2-benzyloxybenzoate

Principle: To characterize the olfactory profile of the raw material and determine its detection threshold. This protocol utilizes a trained sensory panel to provide qualitative and quantitative data.[7][8]

Materials:

- **Methyl 2-benzyloxybenzoate**
- Ethanol (perfumer's grade, odorless)
- Glass beakers and stirring rods
- Volumetric flasks (100 mL)
- Pipettes
- Smelling strips (blotters)
- Vials for dilutions

Methodology:

- Preparation of Dilutions:
 - Due to its solid state, gently warm **Methyl 2-benzyloxybenzoate** to just above its melting point (~50°C) to create a liquid.

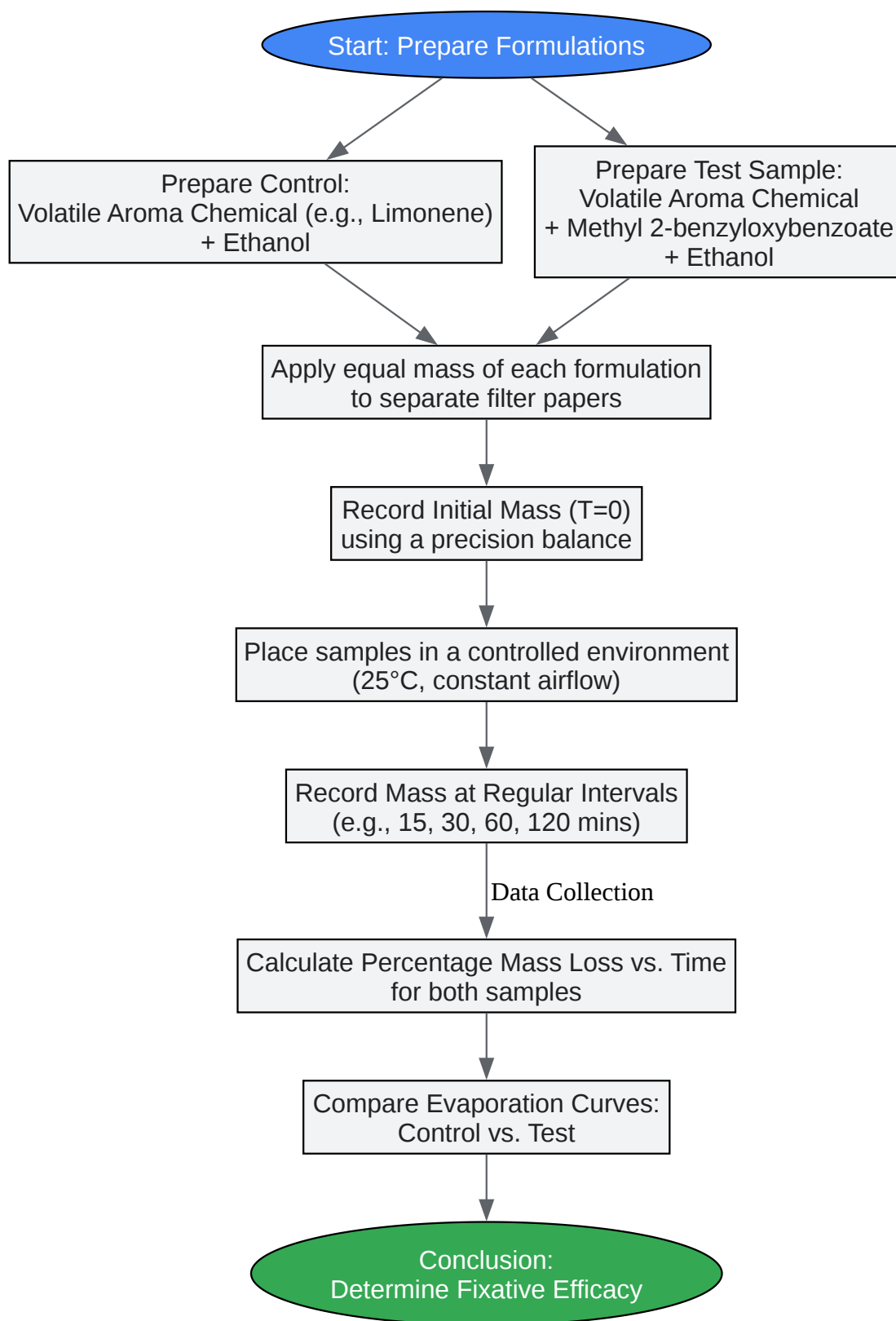
- Prepare a 10% stock solution (w/w) in ethanol.
- Perform serial dilutions to create 5%, 1%, 0.5%, 0.1%, and 0.05% solutions in ethanol.
- Panelist Evaluation:
 - Recruit a panel of at least 5 trained sensory evaluators.
 - Dip smelling strips into each dilution, ensuring they are coded to blind the panelists to the concentration.
 - Allow the ethanol to evaporate for 30 seconds.
 - Present the strips to panelists in order of increasing concentration.
 - Panelists should record descriptive terms for the odor at each concentration and note the first concentration at which the odor is reliably detected (detection threshold).
 - Panelists should also evaluate the evolution of the scent on the blotter over time (e.g., at 1 hr, 4 hrs, 24 hrs) to assess its tenacity.

Rationale for Experimental Choices:

- Stepwise Dilution: Starting with dilutions is critical, as many aroma chemicals can be overpowering or smell different when smelled neat.^[9]
- Blinding: Coding the samples prevents bias in panelist perception.
- Trained Panel: Using experienced evaluators provides more consistent and descriptive data compared to untrained consumers.^[10]

Protocol 3.2: Assessment of Fixative Properties via Evaporation Rate Analysis

Principle: To quantify the effect of **Methyl 2-benzyloxybenzoate** on the evaporation rate of a volatile top note. This is achieved by measuring mass loss over time using a precision balance.



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Figure 2: Workflow for evaluating fixative properties via gravimetric analysis.

Materials:

- A highly volatile aroma chemical (e.g., d-Limonene, Linalool)
- **Methyl 2-benzyloxybenzoate**
- Ethanol (perfumer's grade)
- Precision analytical balance (readable to 0.1 mg)
- Filter paper discs (uniform size)
- Micropipette

Methodology:

- Formulation Preparation:
 - Control Formula: Prepare a 10% solution of d-Limonene in ethanol.
 - Test Formula: Prepare a solution containing 10% d-Limonene and 5% **Methyl 2-benzyloxybenzoate** in ethanol.
- Evaporation Study:
 - Place a filter paper disc on the analytical balance and tare.
 - Apply exactly 100 μL of the Control Formula to the center of the disc. Record the initial mass ($T=0$).
 - Record the mass of the filter paper at 15-minute intervals for 2 hours.
 - Repeat the process on a fresh filter paper disc with the Test Formula.
 - Perform each experiment in triplicate to ensure reproducibility.
- Data Analysis:

- For each time point, calculate the percentage of mass lost relative to the initial mass of the applied formula.
- Plot the average percentage mass loss versus time for both the Control and Test formulas. A slower rate of mass loss in the Test formula indicates a fixative effect.

Hypothetical Data Presentation:

Table 2: Hypothetical Mass Loss Data

Time (min)	Avg. % Mass Loss (Control)	Avg. % Mass Loss (Test w/ MBB)
0	0.0%	0.0%
15	25.5%	18.2%
30	48.1%	35.6%
60	75.3%	60.1%
120	92.8%	81.5%

Protocol 3.3: Stability Testing in a Model Eau de Parfum (EDP) Formulation

Principle: To assess the physical and chemical stability of a fragrance containing **Methyl 2-benzyloxybenzoate** under accelerated aging conditions.^{[11][12]} This predicts the shelf-life and ensures the product remains unchanged in terms of color, clarity, and scent profile.^[13]

Materials:

- A simple model fragrance accord (e.g., Rose, Citrus)
- **Methyl 2-benzyloxybenzoate**
- Ethanol (perfumer's grade)
- Deionized water

- Clear glass spray bottles (for testing)
- Climate chamber or laboratory oven set to 45°C
- UV light cabinet
- Control samples stored at room temperature in the dark

Methodology:

- Formulation of Test Samples:
 - Base EDP (Control): 15% fragrance accord, 80% ethanol, 5% deionized water.
 - Test EDP: 15% fragrance accord, 3% **Methyl 2-benzyloxybenzoate**, 77% ethanol, 5% deionized water.
 - Unperfumed Base: 80% ethanol, 5% deionized water (to monitor the base itself).
- Stability Conditions:
 - Store aliquots of each formulation under the following conditions for 12 weeks:
 - Accelerated Aging: 45°C in the dark.
 - Light Exposure: Room temperature in a UV light cabinet.
 - Control: Room temperature (20-25°C) in the dark.
- Evaluation Schedule:
 - Evaluate all samples at T=0, 2, 4, 8, and 12 weeks.
 - Physical Evaluation: Visually inspect for changes in color, clarity, and precipitation.
 - Olfactory Evaluation: A sensory panel should smell the Control and Test EDPs on blotters and compare them to the T=0 samples to detect any changes in scent profile (e.g., degradation of top notes, development of off-odors).[\[13\]](#)

Rationale for Experimental Choices:

- Accelerated Aging (45°C): This condition simulates approximately one year of shelf life for every month of testing, providing a rapid prediction of long-term stability.[\[11\]](#)
- UV Exposure: This tests for potential discoloration or photo-instigated degradation of fragrance ingredients, which is crucial for products in clear packaging.[\[13\]](#)
- Inclusion of an Unperfumed Base: This allows the researcher to distinguish between instability caused by the fragrance ingredients versus instability of the product base itself.[\[13\]](#)

Section 4: Safety and Handling

As with all laboratory chemicals, proper safety protocols must be followed when handling **Methyl 2-benzyloxybenzoate**.

- Personal Protective Equipment (PPE): Wear standard laboratory attire, including safety glasses, gloves, and a lab coat.
- Handling: Handle in a well-ventilated area or under a fume hood. As it is a solid, avoid generating dust. If melting is required, use a controlled heating source like a water bath.
- Storage: Store in a cool, dry, well-ventilated place away from incompatible materials such as strong oxidizing agents. Keep containers tightly sealed.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations.

For complete safety information, always refer to the supplier's Safety Data Sheet (SDS).[\[2\]](#)

Section 5: Conclusion

Methyl 2-benzyloxybenzoate presents a compelling option for the modern perfumer and fragrance scientist. Its low volatility, high molecular weight, and subtle olfactory profile make it an excellent candidate for use as a fixative and a sophisticated blender. By extending the life of volatile top and middle notes, it can significantly enhance the performance and temporal evolution of a fragrance. The protocols outlined in this guide provide a robust framework for researchers to systematically evaluate its efficacy, stability, and sensory impact, enabling its confident integration into innovative fragrance formulations.

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- To cite this document: BenchChem. [Application Notes & Protocols: Utilizing Methyl 2-benzyloxybenzoate in Advanced Fragrance Formulation Research]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1594120#utilizing-methyl-2-benzyloxybenzoate-in-fragrance-formulation-research>]

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